

proper storage and handling procedures for 2-tert-butyltoluene

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Compound of Interest

Compound Name: 1-tert-Butyl-2-methylbenzene

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Application Notes and Protocols for 2-tert-Butyltoluene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the proper storage and handling of 2-tert-butyltoluene. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of research and development activities.

Chemical and Physical Properties

2-tert-butyltoluene is a combustible liquid that is toxic if inhaled or swallowed and causes serious eye irritation.[\[1\]](#) Understanding its physical and chemical properties is essential for safe handling.

Table 1: Physical and Chemical Properties of 2-tert-Butyltoluene

Property	Value	Unit	Source
Molecular Formula	C ₁₁ H ₁₆		[2] [3] [4]
Molecular Weight	148.24	g/mol	[1] [2] [3]
CAS Number	1074-92-6		[1] [2] [3]
Boiling Point	473 - 473.6	K	[3]
Melting/Freezing Point	< -25	°C	
	222.83	K	
Flash Point	510	°C	[5]
Vapor Density	4.62 (Air = 1)		[5]
IUPAC Name	1-tert-butyl-2-methylbenzene		[1] [2]

Storage Procedures

Proper storage of 2-tert-butyltoluene is critical to prevent accidents and maintain its chemical stability.

- Containers: Store in original, tightly closed containers.[\[6\]](#)[\[7\]](#)
- Location: Keep in a cool, well-ventilated place away from heat, sparks, open flames, and other ignition sources.[\[6\]](#)[\[7\]](#)[\[8\]](#) Store in a locked-up area.[\[7\]](#)
- Incompatible Materials: Segregate from strong oxidizing agents such as perchlorates, peroxides, permanganates, chlorates, nitrates, chlorine, bromine, and fluorine.[\[7\]](#)[\[8\]](#)
- Static Discharge: Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.[\[6\]](#)[\[7\]](#)

Handling Procedures

When handling 2-tert-butyltoluene, all personnel must adhere to the following safety protocols to minimize exposure risk.

- Ventilation: Use only outdoors or in a well-ventilated area, preferably within a certified chemical fume hood.[7][9]
- Personal Protective Equipment (PPE): Wear appropriate protective equipment at all times.
 - Eye and Face Protection: Chemical splash goggles or a face shield are mandatory.[9]
 - Hand Protection: Use chemically resistant gloves (e.g., Viton®, Butyl rubber, Polyvinyl alcohol).[9]
 - Body Protection: Wear a standard laboratory coat. For tasks with a high risk of splashing, an impervious apron or coveralls are recommended.[9]
 - Respiratory Protection: If working outside a fume hood or if exposure limits may be exceeded, a NIOSH-approved respirator with an organic vapor cartridge is required.[7][9]
- Hygiene: Avoid contact with skin, eyes, and clothing.[6] Wash hands thoroughly after handling. Do not eat, drink, or smoke in areas where the chemical is handled or stored.[6][7]
- Tools: Use only non-sparking tools and explosion-proof equipment.[7][9]

Experimental Protocols

Protocol 4.1: Safe Transfer of 2-tert-Butyltoluene

- Preparation:
 - Ensure the work area is clean and free of clutter.
 - Verify that a certified chemical fume hood is operational.
 - Assemble all necessary equipment (e.g., receiving vessel, non-sparking funnel, graduated cylinder).
 - Don all required PPE as outlined in Section 3.
- Procedure:

- Ground and bond both the source and receiving containers to prevent static discharge.[7]
- Carefully open the source container, being mindful of any potential pressure buildup.[6]
- Slowly pour the required amount of 2-tert-butyltoluene into the receiving vessel using a non-sparking funnel.
- Avoid splashing.
- Securely close both containers immediately after transfer.

- Post-Transfer:
 - Wipe down any minor drips on the exterior of the containers with a compatible absorbent material.
 - Dispose of contaminated materials as hazardous waste.
 - Wash hands thoroughly.

Spill and Leak Procedures

In the event of a spill or leak, immediate and appropriate action is necessary to contain the situation and prevent exposure.

- Evacuation: Evacuate all non-essential personnel from the spill area.[8][10]
- Ignition Sources: Remove all sources of ignition.[7][8][10]
- Ventilation: Ensure the area is well-ventilated.
- Containment: For small spills, use absorbent paper or other non-combustible absorbent materials like sand, dry lime, or soda ash to pick up the liquid.[8][10] Do not flush into surface water or the sanitary sewer system.[7]
- Cleanup:
 - Wear appropriate PPE, including respiratory protection.

- Place the absorbed material into a sealed, vapor-tight plastic bag or a suitable, closed container for disposal.[7][10]
- Decontaminate the spill area with a suitable solvent (e.g., 60-70% ethanol) followed by washing with soap and water.[9][10]
- Reporting: Report the incident to the appropriate safety officer.

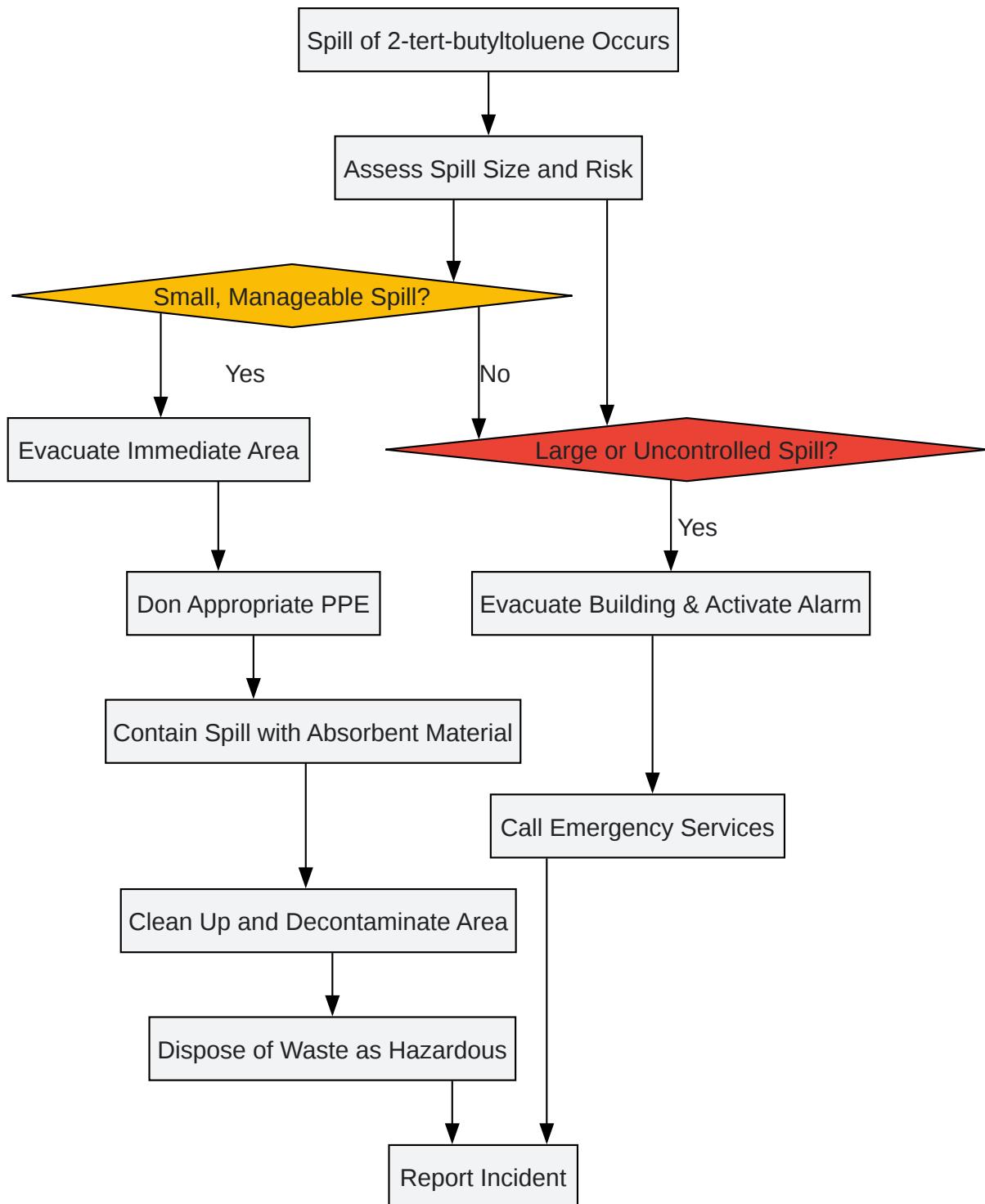
First Aid Measures

- Inhalation: Move the person to fresh air. If breathing has stopped, begin rescue breathing. Call a poison center or doctor immediately.[10][11]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with soap and plenty of water.[10][11]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[7][11]
- Ingestion: Immediately call a poison center or doctor. Rinse mouth. Do NOT induce vomiting. [11][12]

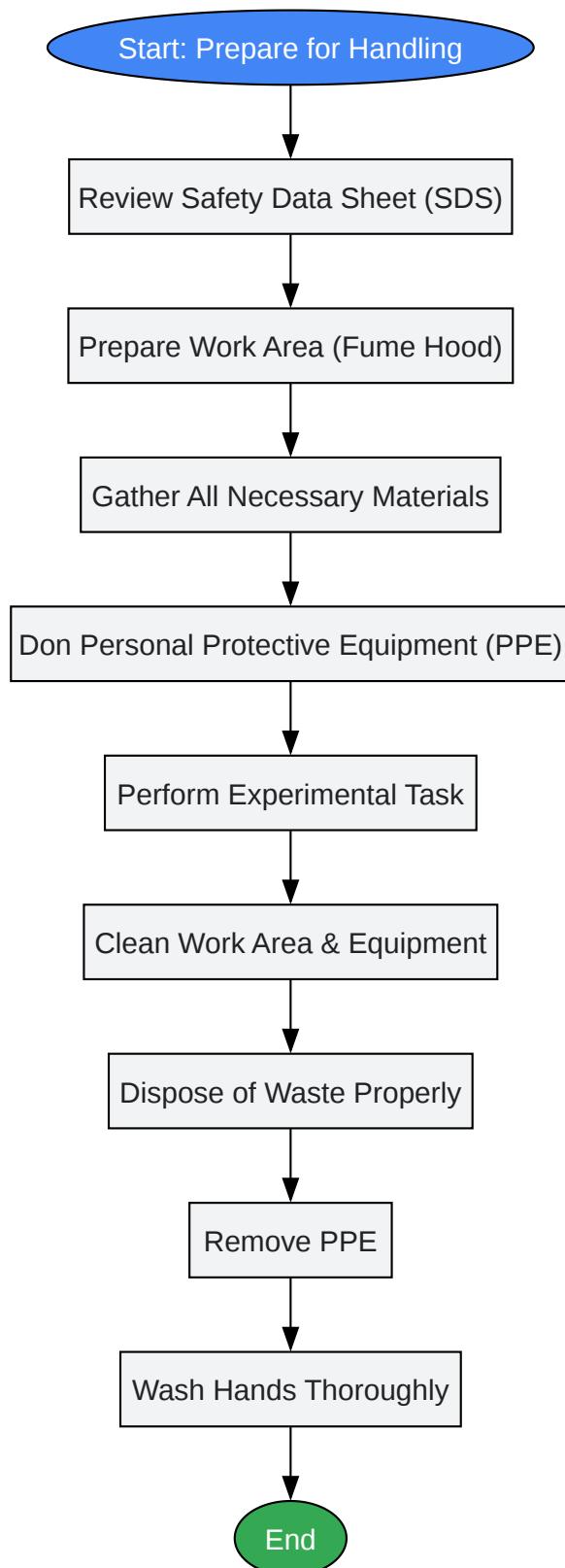
Disposal

Dispose of 2-tert-butyltoluene and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[6][7][11] Use a licensed waste disposal company.[11]

Diagrams

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Caption: Decision tree for 2-tert-butyltoluene spill response.

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